JYL 1511 and its role in nociception research

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Compound of Interest	
Compound Name:	JYL 1511
Cat. No.:	B1673193

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References

- 1. targetedonc.com [targetedonc.com]

- 2. Nuvation Bio Inc. - Nuvation Bio Doses First Patient in Phase 1/2 Study of NUV-1511 for the Treatment of Advanced Solid Tumors [investors.nuvationbio.com]

- 3. cancernetwork.com [cancernetwork.com]

- 4. urologytimes.com [urologytimes.com]

- 5. The Gq/G11-mediated signaling pathway is critical for autocrine potentiation of insulin secretion in mice - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. Glycine Receptor Subtypes and Their Roles in Nociception and Chronic Pain - PMC [pmc.ncbi.nlm.nih.gov]

- 7. IL-11 Signaling Pathways: R&D Systems [rndsystems.com]

- 8. GPR171 Activation Modulates Nociceptor Functions, Alleviating Pathologic Pain - PMC [pmc.ncbi.nlm.nih.gov]

- 9. pure.korea.ac.kr [pure.korea.ac.kr]

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